

Butylparaben CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butylparaben

Cat. No.: B1668127

[Get Quote](#)

An In-depth Technical Guide to **Butylparaben**

Core Information

CAS Number: 94-26-8[1][2][3]

Molecular Formula: C₁₁H₁₄O₃[1][4]

IUPAC Name: Butyl 4-hydroxybenzoate

Synonyms: **Butylparaben**, Butyl p-hydroxybenzoate, n-Butyl p-hydroxybenzoate, Butoben, Butyl Butex, Butyl Chemosept, Butyl Parasept, Butyl Tegosept, Preserval B, Solbrol B

Molecular Structure

Caption: Molecular Structure of **Butylparaben**.

Data Presentation

Physicochemical Properties

Property	Value	Units	Reference
Molecular Weight	194.23	g/mol	
Appearance	White crystalline powder	-	
Melting Point	68-71	°C	
Boiling Point	156-157 @ 3.5 mmHg	°C	
Density	1.28	g/cm ³	
Flash Point	129.2	°C	
Water Solubility	<0.1 @ 17°C	g/100 mL	
LogP	3.57	-	
pKa	8.47	-	
Vapor Pressure	2.51 x 10 ⁻⁴	mm Hg @ 25°C	

Spectroscopic Data

Technique	Key Peaks/Signals	Reference
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectrum available.	
Infrared (IR) Spectroscopy	IR spectrum available.	
¹ H Nuclear Magnetic Resonance (¹ H NMR)	¹ H NMR spectrum in DMSO-d ₆ available.	

Experimental Protocols

Synthesis of Butylparaben

Butylparaben is synthesized via the esterification of p-hydroxybenzoic acid with n-butanol.

Methodology:

- p-hydroxybenzoic acid and n-butanol are heated together to dissolve the acid.
- Sulfuric acid is slowly added as a catalyst.
- The mixture is refluxed for 8 hours.
- After cooling, a 4% sodium carbonate solution is added to neutralize the remaining acid, and the aqueous layer is separated.
- Excess butanol is removed by steam distillation.
- The crude product is cooled and filtered.
- Recrystallization from ethanol is performed to purify the final product.

High-Performance Liquid Chromatography (HPLC) for Determination in Ointment

This method is for the simultaneous determination of methylparaben and **butylparaben** in an ointment formulation.

Chromatographic Conditions:

- Mobile Phase: Acetonitrile, methanol, and phosphate buffer in a ratio of 10:40:50 (v/v/v).
- Flow Rate: 1 mL/minute.
- Detector: UV-Visible detector at a wavelength of 270 nm.
- Column: Not specified in the provided context.
- Run Time: 10 minutes.

Sample Preparation:

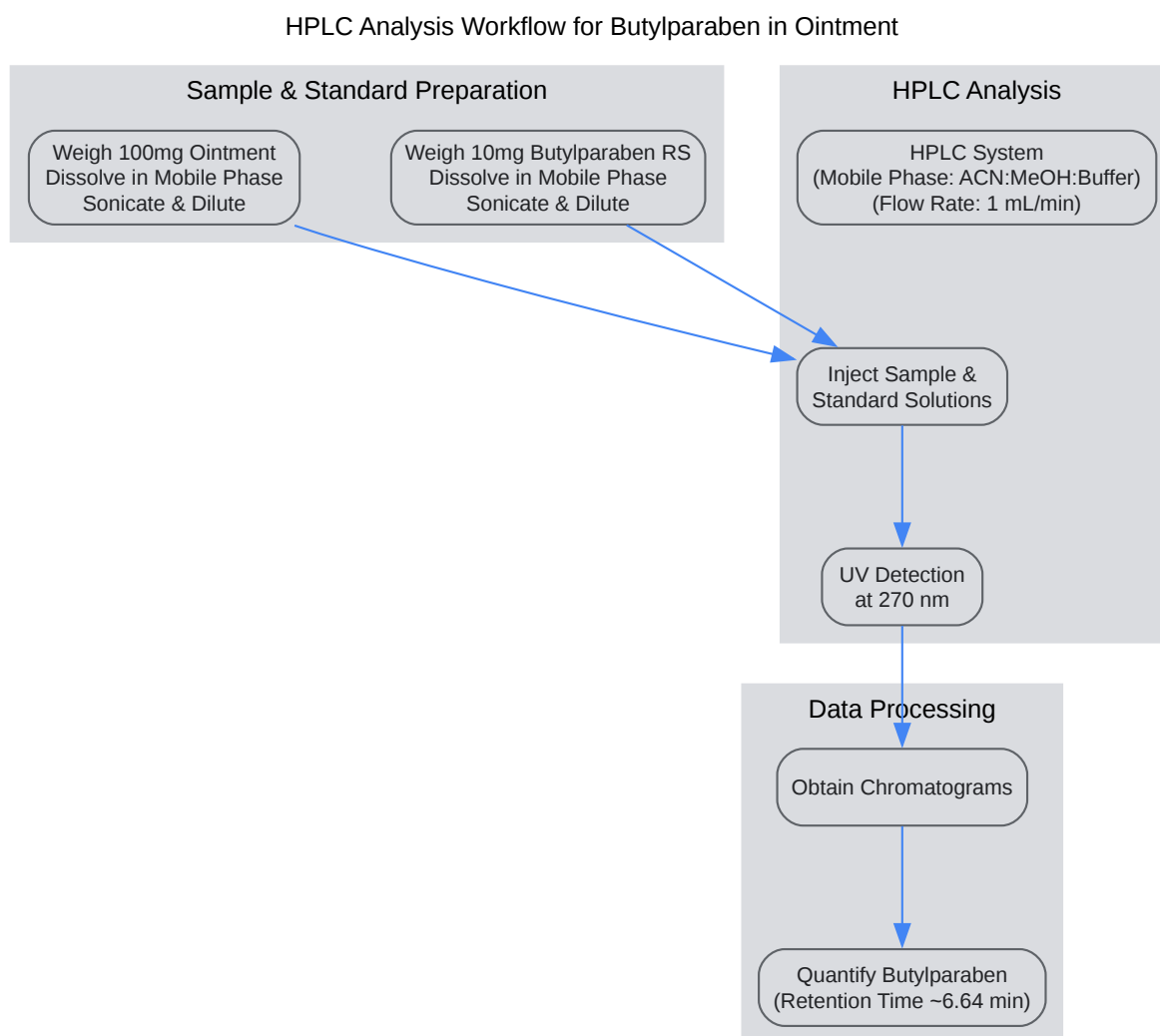
- Weigh 100 mg of the ointment product.
- Transfer the sample to a 100 mL volumetric flask.

- Add 75 mL of the mobile phase solution.
- Sonicate for 10 minutes to dissolve the sample.
- Dilute to the mark with the mobile phase.

Standard Preparation:

- Accurately weigh 10 mg of **butylparaben** reference standard into a 100 mL volumetric flask.
- Add 50 mL of the mobile phase.
- Sonicate for 15 minutes to dissolve.
- Dilute to the mark with the mobile phase to achieve a concentration of 1 mg/mL.

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: HPLC Analysis Workflow for **Butylparaben** in Ointment.

Biological Activity and Signaling Pathways

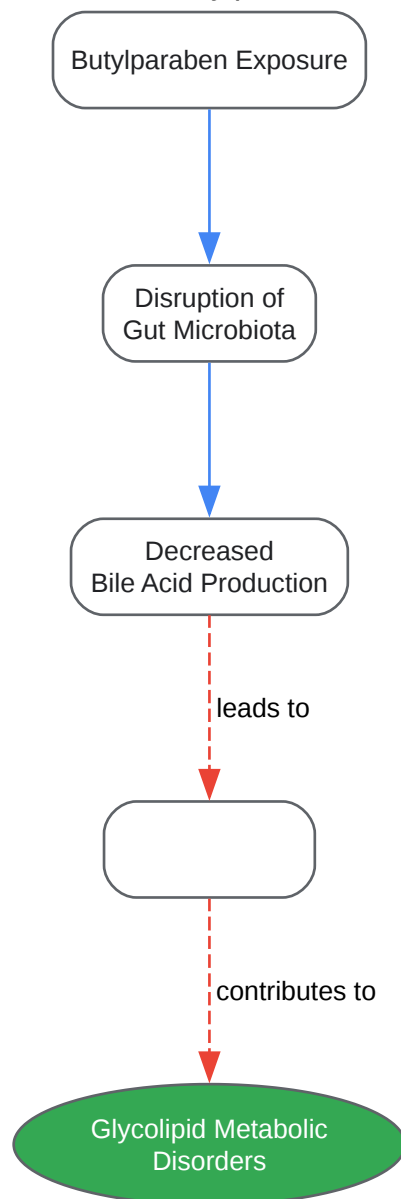
Butylparaben is recognized for its antimicrobial properties, inhibiting the growth of fungi and bacteria, which is why it is widely used as a preservative in cosmetics, food, and

pharmaceuticals. The exact antimicrobial mechanism is not fully elucidated but is thought to involve the inhibition of DNA and RNA synthesis, as well as key enzymes like ATPase and phosphotransferase in some bacteria. It may also disrupt membrane transport processes.

Recent studies have focused on its potential as an endocrine disruptor. **Butylparaben** has been shown to possess estrogenic and antiandrogenic activities.

A notable signaling pathway affected by **butylparaben** involves the farnesoid X receptor (FXR). Research has indicated that **butylparaben** can induce glycolipid metabolic disorders. This is proposed to occur through the disruption of the gut microbiota, which leads to decreased production of bile acids. The reduction in bile acids subsequently inhibits FXR signaling, contributing to hepatic lipogenesis, inflammation, gluconeogenesis, and insulin resistance.

Proposed Mechanism of Butylparaben on FXR Signaling



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butylparaben|94-26-8 - MOLBASE Encyclopedia [m.molbase.com]
- 2. Butylparaben CAS#: 94-26-8 [m.chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. Butylparaben - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Butylparaben CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668127#butylparaben-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com